

# analysis of leached BPA from dental composites containing Bisphenol A derivatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Comparative Analysis of Bisphenol A Leaching from Dental Composites

This guide provides a comparative analysis of Bisphenol A (BPA) leaching from various dental composites that incorporate Bisphenol A derivatives. The data presented is intended for researchers, scientists, and drug development professionals to facilitate an objective comparison of materials based on experimental findings.

Dental composite resins are widely used in restorative dentistry.<sup>[1]</sup> Many of these materials contain monomers derived from Bisphenol A, such as Bisphenol A glycidyl dimethacrylate (Bis-GMA), Bisphenol A dimethacrylate (Bis-DMA), and ethoxylated Bisphenol A dimethacrylate (Bis-EMA).<sup>[2][3]</sup> Concerns have been raised about the potential for these composites to release BPA, a known endocrine-disrupting chemical, into the oral environment.<sup>[4][5]</sup> The primary sources of leached BPA are impurities from the synthesis of BPA-derivative monomers and the degradation of these monomers, particularly the hydrolysis of Bis-DMA by salivary enzymes.<sup>[2][6][7]</sup> In contrast, Bis-GMA, a common base monomer, is more resistant to hydrolysis that would lead to BPA release.<sup>[2][8]</sup>

The amount of BPA leached from dental materials can vary significantly depending on the specific composite, the surrounding medium (e.g., saliva, ethanol, water), pH levels, and the time elapsed since placement.<sup>[9][10]</sup> Studies consistently show that the highest release of BPA typically occurs within the first 24 hours after the composite is placed and cured.<sup>[9][11]</sup>

## Quantitative Data on BPA Leaching

The following table summarizes the quantitative data on BPA leaching from various dental composites as reported in several in-vitro studies. These studies utilize different leaching media and analytical methods, which should be considered when comparing the results.

Dental Composite	Primary BPA Derivative	Leaching Medium	Time Point	Leached BPA Concentration	Reference
Filtek Ultimate Universal Restorative (FU)	Bis-GMA	Methanol	1 day	15.4 ± 0.8 ng/g	[9]
Charisma Classic (CC)	Bis-GMA	Methanol	1 day	9.1 ± 1.1 ng/g	[9]
Admira Fusion (AF)	"BPA-free"	Methanol	1 day	2.1 ± 1.3 ng/g	[9]
Charisma Diamond (CD)	"BPA-free"	Methanol	1 day	1.6 ± 0.8 ng/g	[9]
Tetric EvoFlow®	Not Specified	Deionized Water	24 hours	6.5 ± 0.4 ng/ml	[12]
Tetric EvoFlow®	Not Specified	Deionized Water	2 weeks	8.7 ± 1.6 ng/ml	[12]
DELTON® Sealant	Not Specified	Deionized Water	24 hours	9.6 ± 2.2 ng/ml	[12]
DELTON® Sealant	Not Specified	Deionized Water	2 weeks	9.2 ± 2.2 ng/ml	[12]
Filtek™ Z350 XT	Bis-GMA derivative	0.001 M Lactic Acid	1 day	1.494 ± 0.217 ppm	[3]
Filtek™ Z350 XT	Bis-GMA derivative	0.001 M Lactic Acid	30 days	4.219 ± 1.072 ppm	[3]
Filtek™ P60	Bis-GMA derivative	0.001 M Lactic Acid	30 days	1.472 ± 0.186 ppm	[3]

Filtek™ Bulk Fill	Not Specified	0.001 M Lactic Acid	30 days	1.416 ± 0.187 ppm	[3]
Sealant (unspecified)	Bis-GMA based	pH 3.0 solution	24 hours	2.14 ppm	[10]
Sealant (unspecified)	Bis-GMA based	pH 6.5 solution	24 hours	0.28 ppm	[10]
Sealant (unspecified)	Bis-GMA based	pH 10.0 solution	24 hours	0.52 ppm	[10]

Note: "BPA-free" composites may still release trace amounts of BPA.[9] The conversion of ppm to ng/ml depends on the density of the solution (for aqueous solutions, 1 ppm ≈ 1000 ng/ml).

## Experimental Protocols

The methodologies for assessing BPA leaching from dental composites generally follow a standardized workflow. Below is a detailed protocol synthesized from various research studies.

### 1. Specimen Preparation:

- **Molding:** The uncured dental composite material is placed into a standardized mold, typically made of stainless steel or Teflon, to create disc-shaped specimens of uniform dimensions (e.g., 6 mm diameter, 2 mm height).[9]
- **Curing:** The composite is light-cured according to the manufacturer's instructions, often from one or both sides for a specified duration (e.g., 20 seconds).[9] To prevent the formation of an oxygen-inhibited layer, curing may be performed through a transparent matrix strip or glass slide.[1]
- **Finishing and Polishing:** Post-curing, the specimens may be finished and polished using standardized procedures to simulate clinical practice. This step is crucial as it can remove the outer resin-rich layer, which may be a source of unreacted monomers.[1]
- **Cleaning:** The prepared specimens are thoroughly cleaned with a solvent like ethanol and then with distilled water to remove any surface contaminants before the leaching experiment begins.

## 2. Leaching Experiment:

- Immersion: Each specimen is immersed in a specific volume of a leaching medium within a sealed container, typically an amber glass vial to prevent photodegradation of the analytes.  
[\[1\]](#)
- Leaching Media: A variety of media are used to simulate different oral conditions. Common choices include:
  - Artificial saliva[\[3\]](#)
  - Distilled or deionized water[\[12\]](#)
  - Ethanol/water solutions (e.g., 75% ethanol), which can simulate a "worst-case" scenario due to the higher solubility of monomers.[\[1\]](#)
  - Acidic solutions (e.g., 0.001 M lactic acid) to mimic acidic oral environments.[\[3\]](#)
- Incubation: The vials are incubated at a constant temperature, usually 37°C, to mimic the temperature of the oral cavity.[\[1\]\[9\]](#)
- Sampling: The leaching medium is collected at predetermined time intervals (e.g., 1 hour, 24 hours, 7 days, 30 days).[\[3\]](#) At each time point, the entire volume of the medium is typically removed for analysis and replaced with a fresh solution.[\[1\]](#) The collected samples are often stored frozen (e.g., at -20°C) until analysis.[\[1\]](#)

## 3. Analytical Quantification:

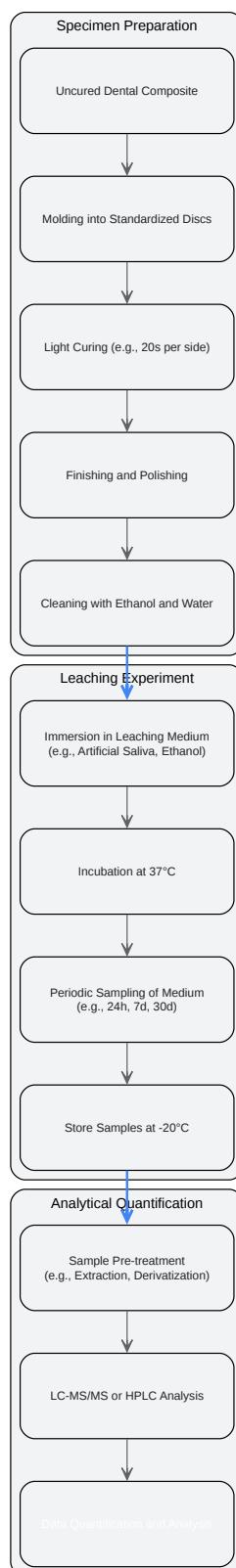
- Instrumentation: The concentration of BPA in the collected leaching solutions is most commonly and accurately determined using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).[\[13\]\[14\]](#) This method offers high selectivity and low limits of detection, making it ideal for quantifying trace amounts of BPA.[\[13\]](#) High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection is also used.[\[3\]\[15\]](#)
- Sample Preparation for Analysis: Depending on the analytical method and the expected concentration of BPA, samples may require pre-concentration (e.g., through solid-phase

extraction) or derivatization to enhance detection sensitivity.[9] For instance, a dansyl chloride derivatization method can be used with LC-MS/MS.[9]

- Data Analysis: The measured concentrations are typically expressed in units such as ng/ml (nanograms per milliliter), ppm (parts per million), or ng/g (nanograms per gram of composite material).[3][9] Statistical analysis is performed to compare the leaching from different materials and under various conditions.

## Experimental Workflow Diagram

The following diagram illustrates the typical workflow for the analysis of leached BPA from dental composites.



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Caption: Workflow for analyzing leached BPA from dental composites.

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- To cite this document: BenchChem. [analysis of leached BPA from dental composites containing Bisphenol A derivatives]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12844683#analysis-of-leached-bpa-from-dental-composites-containing-bisphenol-a-derivatives>]

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